

5-Fluoro-2-(trifluoromethyl)pyridine CAS number and safety data

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 5-Fluoro-2-(trifluoromethyl)pyridine

Cat. No.: B1331599

[Get Quote](#)

An In-depth Technical Guide to 5-Fluoro-2-(trifluoromethyl)pyridine

This technical guide provides comprehensive information on the chemical properties, safety data, and handling of **5-Fluoro-2-(trifluoromethyl)pyridine**, intended for researchers, scientists, and professionals in drug development and agrochemical synthesis.

Chemical and Physical Properties

5-Fluoro-2-(trifluoromethyl)pyridine is a fluorinated pyridine derivative. Its unique properties, imparted by the fluorine and trifluoromethyl groups, make it a valuable intermediate in the synthesis of complex organic molecules.[\[1\]](#)

Table 1: Physicochemical Data for **5-Fluoro-2-(trifluoromethyl)pyridine**

Property	Value	Source
CAS Number	936841-73-5	[2] [3] [4] [5]
Molecular Formula	C ₆ H ₃ F ₄ N	[3] [5] [6]
Molecular Weight	165.09 g/mol	[3] [5]
Appearance	Colorless to light yellow liquid	[5]
Boiling Point	101.0 ± 35.0 °C (Predicted)	[5]
Density	1.371 ± 0.06 g/cm ³ (Predicted)	[5]
pKa	-1.87 ± 0.22 (Predicted)	[5]
IUPAC Name	5-fluoro-2-(trifluoromethyl)pyridine	[3]
SMILES	C1=CC(=NC=C1F)C(F)(F)F	[3]

Safety and Hazard Information

This compound is classified as hazardous.[\[3\]](#) Adherence to strict safety protocols is mandatory when handling this substance.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source
Hazard	H226	Flammable liquid and vapor	[3]
H302		Harmful if swallowed	[3]
H312		Harmful in contact with skin	[3]
H315		Causes skin irritation	[3]
H319		Causes serious eye irritation	[3]
H332		Harmful if inhaled	[3]
H335		May cause respiratory irritation	[3]
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.	[7] [8]
P233		Keep container tightly closed.	[7] [8]
P261		Avoid breathing dust/fume/gas/mist/vapors/spray.	[7] [9]
P280		Wear protective gloves/protective clothing/eye protection/face protection.	[7] [9] [10]
Response	P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	[7] [9] [10]

	IF IN EYES: Rinse cautiously with water for several minutes.	
P305+P351+P338	Remove contact lenses, if present and easy to do. Continue rinsing.	[7][9]
	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.	
P303+P361+P353		[11]
Storage	P403+P235	Store in a well-ventilated place. Keep cool. [7]
P405	Store locked up.	[7]
Disposal	P501	Dispose of contents/container to an approved waste disposal plant. [7]

Handling and Storage

- Handling: Handle in a well-ventilated place, preferably under a chemical fume hood.[7][10] Wear suitable protective clothing, including gloves and eye/face protection.[7][12] Avoid contact with skin and eyes and prevent the formation of aerosols.[7] Use non-sparking tools and take measures to prevent electrostatic discharge.[7][8]
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated area.[5][7][13] Recommended storage temperature is between 2-8°C under an inert gas like nitrogen or argon.[5] Keep away from heat and sources of ignition.[8]

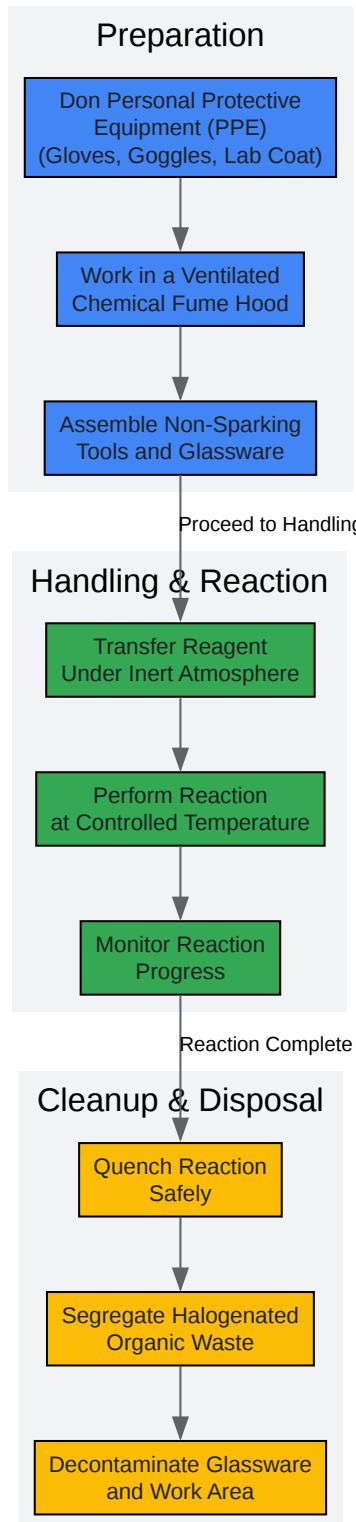
First-Aid Measures

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur.[7][9][13]
- Skin Contact: Immediately remove all contaminated clothing. Wash off with plenty of soap and water for at least 15 minutes. If skin irritation persists, consult a physician.[7][13]
- Eye Contact: Rinse cautiously with water for several minutes, also under the eyelids.[7][13] Remove contact lenses if present and easy to do. Continue rinsing and get medical attention.[13]
- Ingestion: Clean mouth with water and drink plenty of water afterward. Do NOT induce vomiting. Call a poison center or doctor if you feel unwell.[9][13]

Logical Workflow for Safe Handling

The following diagram illustrates the standard workflow for safely handling **5-Fluoro-2-(trifluoromethyl)pyridine** in a laboratory setting.

Safe Handling Workflow for 5-Fluoro-2-(trifluoromethyl)pyridine

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe handling of hazardous chemical reagents.

Experimental Protocols

While specific experimental data for **5-Fluoro-2-(trifluoromethyl)pyridine** is limited in the public domain, protocols for closely related isomers are available and provide valuable insight. The following is a cited synthesis protocol for the isomer 2-Fluoro-5-(trifluoromethyl)pyridine.

Synthesis of 2-Fluoro-5-(trifluoromethyl)pyridine via Halogen Exchange

This protocol details the synthesis from 2-chloro-5-trifluoromethylpyridine.[\[14\]](#)

Materials:

- Potassium Fluoride (KF)
- N,N-dimethylacetamide
- Benzyl triethyl ammonium chloride (catalyst)
- 2-chloro-5-trifluoromethylpyridine

Procedure:

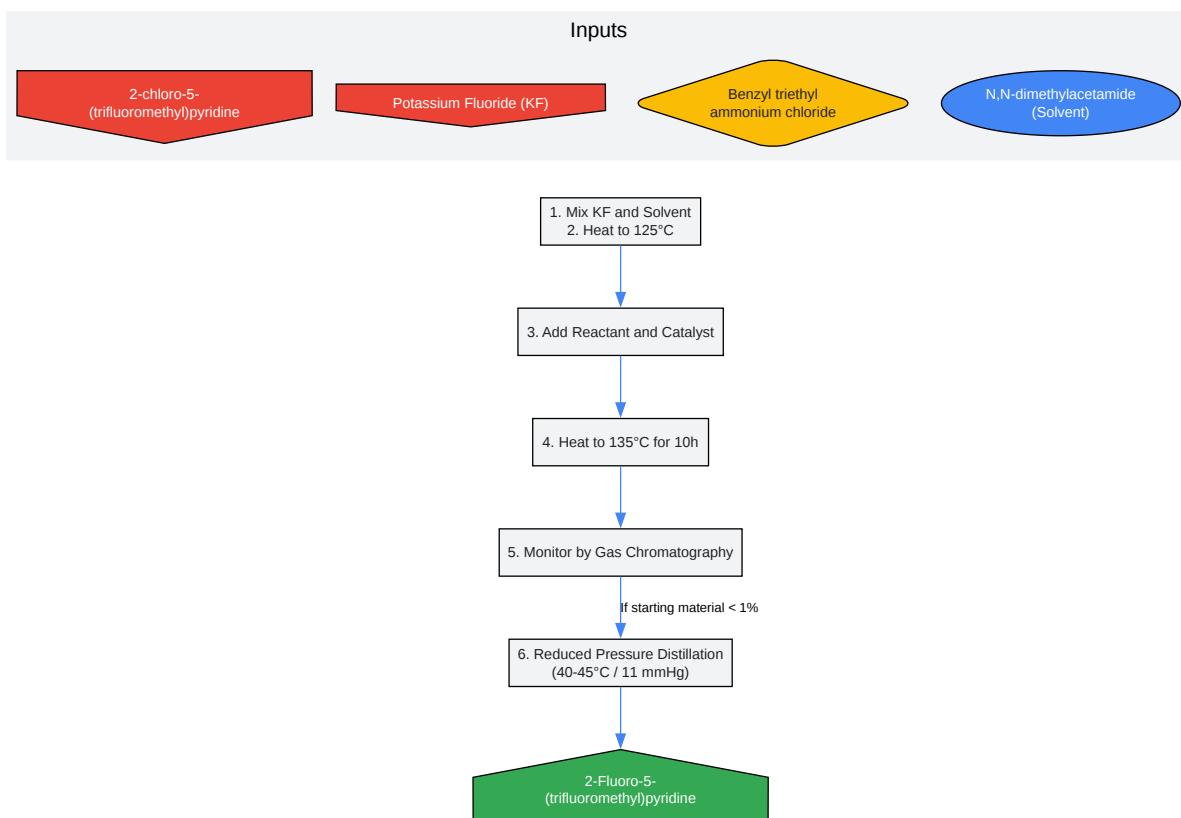
- A 1-liter three-necked flask is charged with 46.20g (0.80 mol) of KF and 500 mL of N,N-dimethylacetamide.[\[14\]](#)
- The mixture is heated to 125 °C and stirred for 30 minutes.[\[14\]](#)
- 7g (0.03 mol) of benzyl triethyl ammonium chloride and 100g (0.55 mol) of 2-chloro-5-trifluoromethylpyridine are added to the flask.[\[14\]](#)
- A condenser is attached, and the reaction mixture is heated to 135 °C and stirred for 10 hours.[\[14\]](#)
- The reaction is monitored by gas chromatography. The reaction is stopped when the concentration of the starting material is less than 1%.[\[14\]](#)

- The product is isolated by direct distillation of the reaction solution under reduced pressure, collecting the fraction at 40-45 °C / 11 mmHg.[\[14\]](#)

Yield: 87.80g of 2-fluoro-5-trifluoromethylpyridine (95.56% yield) with a purity of 98.95% (GC).

[\[14\]](#)

Synthesis of 2-Fluoro-5-(trifluoromethyl)pyridine

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Trifluoromethylpyridine: Its chemistry and applications [researchoutreach.org]
- 2. 5-Fluoro-2-(trifluoromethyl)pyridine | 936841-73-5 [chemicalbook.com]
- 3. 5-Fluoro-2-(trifluoromethyl)pyridine | C6H3F4N | CID 26986205 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. 5-Fluoro-2-(trifluoromethyl)pyridine - Safety Data Sheet [chemicalbook.com]
- 5. 936841-73-5 CAS MSDS (5-Fluoro-2-(trifluoromethyl)pyridine) Melting Point Boiling Point Density CAS Chemical Properties [chemicalbook.com]
- 6. 5-Fluoro-2-(trifluoromethyl)pyridine synthesis - chemicalbook [chemicalbook.com]
- 7. echemi.com [echemi.com]
- 8. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 9. fishersci.com [fishersci.com]
- 10. static.cymitquimica.com [static.cymitquimica.com]
- 11. 2-Fluoro-5-(trifluoromethyl)pyridine 97 69045-82-5 [sigmaaldrich.com]
- 12. synquestlabs.com [synquestlabs.com]
- 13. fishersci.com [fishersci.com]
- 14. 2-Fluoro-5-trifluoromethylpyridine | 69045-82-5 [chemicalbook.com]
- To cite this document: BenchChem. [5-Fluoro-2-(trifluoromethyl)pyridine CAS number and safety data]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1331599#5-fluoro-2-trifluoromethyl-pyridine-cas-number-and-safety-data>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com